

# In-depth Technical Guide to 14-Bromo-Heptacosane: Commercial Availability and Synthesis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Heptacosane, 14-bromo-

Cat. No.: B15460390

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

October 25, 2025

This technical guide provides a comprehensive overview of the commercial availability, synthesis, and key properties of 14-bromo-heptacosane. Given the compound's specialized nature, this document is intended to assist researchers, scientists, and professionals in drug development in sourcing and utilizing this long-chain alkyl halide.

## Commercial Availability

14-Bromo-heptacosane is a specialized chemical and is not readily available as a stock item from major chemical suppliers. Extensive searches have revealed no commercial listings for this specific compound. Therefore, researchers requiring 14-bromo-heptacosane will need to obtain it through custom synthesis.

Several companies specialize in the custom synthesis of organic compounds and can be contracted to produce 14-bromo-heptacosane. When requesting a quote, it is crucial to provide the desired quantity, purity specifications, and a feasible synthetic route.

Table 1: Key Data for 14-Bromo-Heptacosane and its Precursor

Property	14-Bromo-Heptacosane (Predicted)	14-Heptacosanol (Precursor)
Molecular Formula	C <sub>27</sub> H <sub>55</sub> Br	C <sub>27</sub> H <sub>56</sub> O
Molecular Weight	459.63 g/mol	396.73 g/mol
CAS Number	Not assigned	32116-10-2[1]
Appearance	Waxy solid (predicted)	Solid[1]
Melting Point	Not available	80-81 °C[1]
Boiling Point	> 450 °C (predicted)	Not available
Density	~1.0 g/cm <sup>3</sup> (predicted)	Not available

## Recommended Suppliers for Custom Synthesis

The following is a list of reputable companies with expertise in custom organic synthesis that could be contracted to produce 14-bromo-heptacosane:

- Enamine
- OTAVACHemicals
- BioActs
- KareBay Biochem
- Life Chemicals

It is recommended to contact multiple suppliers to compare pricing, lead times, and synthesis capabilities.

## Proposed Synthesis of 14-Bromo-Heptacosane

The most direct and reliable method for synthesizing 14-bromo-heptacosane is through the bromination of its corresponding alcohol precursor, 14-heptacosanol.

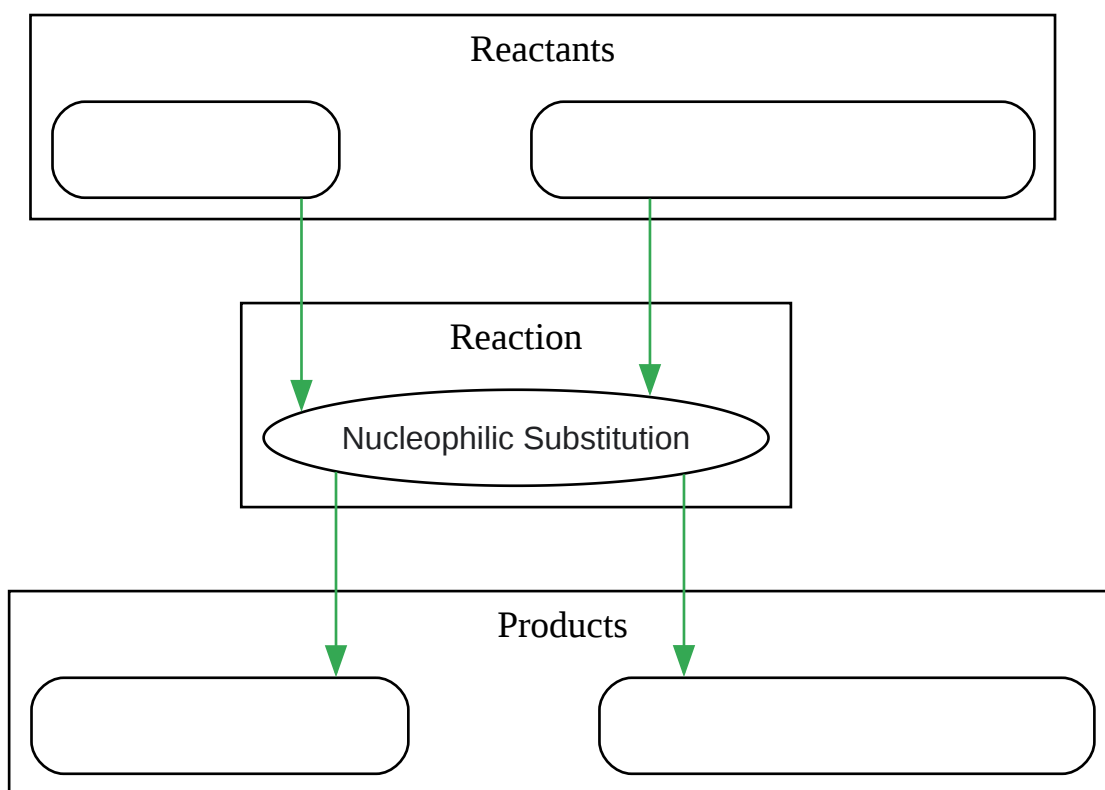
## Availability of Starting Material: 14-Heptacosanol

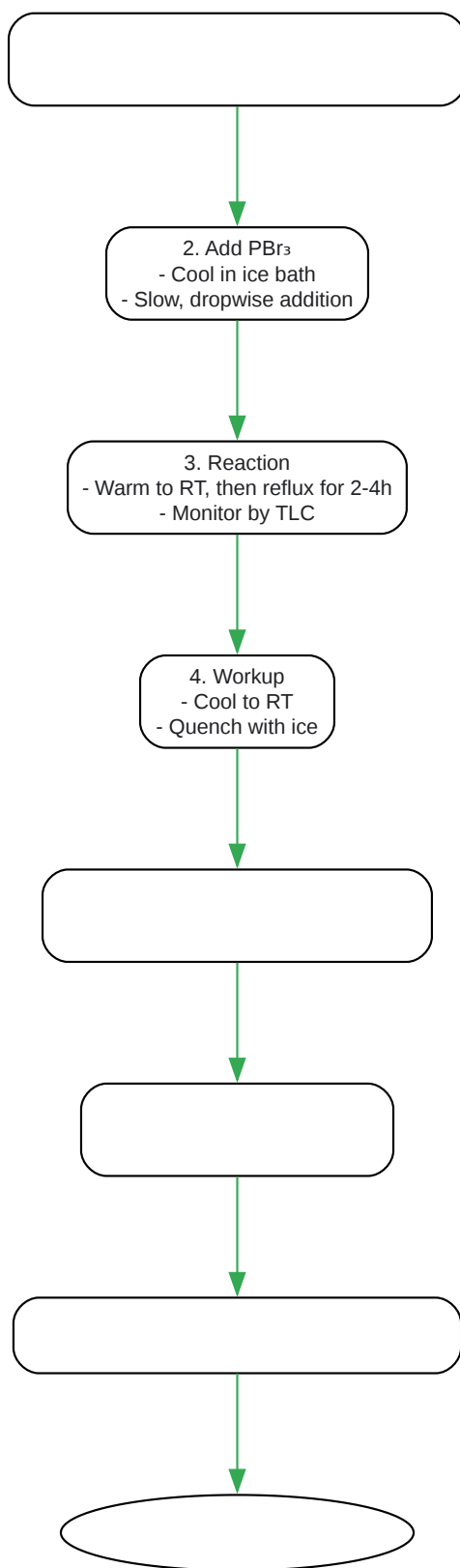
14-Heptacosanol is available from a limited number of specialized chemical suppliers. Researchers can inquire with the following vendors regarding its availability and pricing:

- Simson Pharma Limited
- Sigma-Aldrich
- MedChemExpress
- Scientific Laboratory Supplies

## Synthetic Pathway

The conversion of a secondary alcohol, such as 14-heptacosanol, to a secondary bromoalkane can be achieved via a nucleophilic substitution reaction. A common and effective method involves the use of phosphorus tribromide ( $\text{PBr}_3$ ).





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Bromination reactions with hydrogen bromide (bromoalkane synthesis from alcohols/bromoalkane synthesis via ether- or lactone-cleaving): Hydrogen bromide (2): Discussion series on bromination/iodination reactions 35 – Chemia [chemia.manac-inc.co.jp]
- To cite this document: BenchChem. [In-depth Technical Guide to 14-Bromo-Heptacosane: Commercial Availability and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15460390#commercial-availability-and-suppliers-of-14-bromo-heptacosane]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)